Technical Guide: Solubility & Physicochemical Profiling of 1-(Methacryloyloxy)ethylphosphonic Acid[1]

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Compound of Interest

Compound Name:	*1-(Methacryloyloxy)ethylphosphonic acid*
CAS No.:	*65514-03-6*
Cat. No.:	*B3055563*

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Executive Summary & Chemical Identity

1-(Methacryloyloxy)ethylphosphonic acid (1-MEP) is a specialized functional monomer characterized by a polymerizable methacrylate group and a strongly acidic phosphonic acid moiety, separated by a branched ethyl spacer.[1] Unlike its more common isomer, 2-(methacryloyloxy)ethyl phosphonic acid (2-MEP), the 1-MEP isomer features a geminal substitution pattern on the ethyl linker, influencing its steric profile and hydrolytic stability.[1]

This compound is primarily utilized in self-etching dental adhesives, anticorrosion coatings, and surface-modified polymers where interfacial bonding to metallic or mineral substrates (e.g., hydroxyapatite, titanium) is critical.[1]

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Chemical Attribute	Specification
CAS Number	65514-03-6
IUPAC Name	2-Propenoic acid, 2-methyl-, 1-phosphonoethyl ester
Molecular Formula	$C_6H_{11}O_5P$
Molecular Weight	194.12 g/mol
Physical State	Viscous liquid to low-melting solid (hygroscopic)
Acidity (pKa)	$pKa_1 \approx 1.8–2.2$; $pKa_2 \approx 6.5–7.0$

Solubility Landscape

The solubility of 1-MEP is governed by the competing polarity of its hydrophobic methacrylate tail and its hydrophilic, ionizable phosphonic acid head.[2]

Solvent Compatibility Matrix

The following data consolidates solubility behavior observed in functional phosphonic acid methacrylates.

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Solvent Class	Solvent	Solubility	Operational Notes
Protic Polar	Water	Soluble	Solubility is pH-dependent.[1][3] Fully soluble at pH < 2 (free acid) and pH > 7 (salt).[2]
Ethanol	Soluble	Preferred solvent for adhesive formulations.[1]	
Methanol	Soluble	Suitable for synthesis/purification but less common in bio-applications due to toxicity.[1]	
Aprotic Polar	Acetone	Soluble	Excellent solvent for solvent-exchange techniques.[1]
DMSO / DMF	Soluble	Used for stock solutions in polymerization reactions.[1]	
Non-Polar	Hexane	Insoluble	Used to precipitate/wash the monomer during purification.[1][2]
Toluene	Sparingly Soluble	Solubility increases if the phosphonic acid group is protected (ester form).[1]	
Chloroform	Partial/Swelling	Not recommended for quantitative dissolution.[1]	

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pH-Dependent Solubility & Ionization

The phosphonic acid group ($-PO_3H_2$) undergoes two-step ionization.[1]

- pH < 2.0: The molecule exists in its fully protonated, non-ionic form.[1][2] It is water-soluble due to hydrogen bonding but can be extracted into polar organic solvents.[1]
- pH > 7.0: The molecule exists as a di-anion ($-PO_3^{2-}$).[1] It becomes highly water-soluble and insoluble in most organic solvents.[1]

Stability in Solution

Unlike phosphate esters (C-O-P bonds), 1-MEP contains a C-P bond, which renders the phosphonic acid group hydrolytically stable.[1] However, the methacrylate ester linkage (C-O-C=O) is susceptible to hydrolysis under strongly acidic aqueous conditions over prolonged storage.[2]

- Recommendation: Store aqueous solutions at 2–8°C and use fresh formulations for critical adhesion tests.

Experimental Protocols

Protocol A: Quantitative Solubility Testing

Use this protocol to verify the saturation limit for specific formulations.[1][2]

- Preparation: Weigh 100 mg of 1-MEP into a 2 mL borosilicate glass vial.
- Solvent Addition: Add the target solvent in 10 µL increments using a micropipette.[1]
- Agitation: Vortex for 30 seconds after each addition.
- Observation:
  - Soluble: Clear, homogenous solution with no phase separation.[1]
  - Insoluble: Turbidity, precipitation, or oil droplets.[1][2]
- Calculation:

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[1][2]

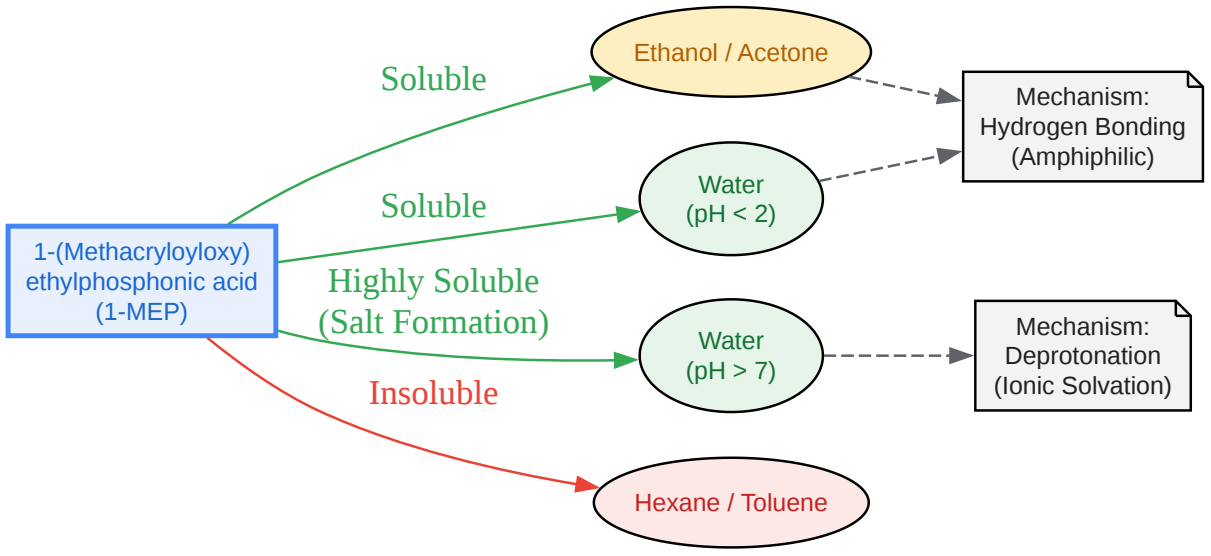
Protocol B: Purification via Solvent Washing

Since 1-MEP is often synthesized from a diester precursor, removing residual reactants is critical.[1]

- Dissolution: Dissolve crude 1-MEP in a minimum volume of Acetone.
- Precipitation: Dropwise add the acetone solution into a 10x excess of cold Hexane or Diethyl Ether under vigorous stirring.
- Separation: The phosphonic acid monomer will separate as a viscous oil or precipitate.[1] Decant the supernatant.
- Drying: Dry the residue under high vacuum (< 1 mbar) at ambient temperature to remove trace solvents.

Mechanistic Visualization

The following diagram illustrates the chemical structure of 1-MEP and its solubility-driven interaction logic.



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Caption: Solubility profile of 1-MEP driven by amphiphilic hydrogen bonding and pH-dependent ionization.

Applications & Handling

Dental Adhesives (Self-Etching)

1-MEP is used in "single-bottle" adhesives.[1][4] Its acidity etches the tooth enamel (dissolving hydroxyapatite), while the methacrylate group polymerizes to form a mechanical bond.[2]

- Formulation Tip: Use Ethanol/Water (70:30) mixtures.[1] Water is required to ionize the acid for etching; ethanol ensures wetting of the collagen network.[2]

Anticorrosion Coatings

The phosphonic acid group chelates strongly with metal oxides (e.g., Aluminum, Steel), forming a passivation layer.[2]

- Application: Apply as a 1-5% solution in Isopropanol directly to the metal substrate before applying the bulk resin.[1]

Safety & Storage

- Hygroscopic: Store in a desiccator.[1] Moisture absorption leads to inaccurate weighing and potential hydrolysis over months.
- Corrosive: The free acid is corrosive to skin and eyes (Category 1B).[1] Use nitrile gloves and eye protection.

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